

In-depth Technical Guide on Grisabutine: Information Currently Unavailable

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Compound of Interest

Compound Name: *Grisabutine*

Cat. No.: *B191780*

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An in-depth technical guide on the physical and chemical properties of **Grisabutine** cannot be provided at this time due to the limited availability of public scientific data.

Grisabutine is a recognized bisbenzylisoquinoline alkaloid, first identified in 1977 from the plant *Abuta grisebachii*.^{[1][2]} This initial discovery was documented in a scientific paper by R. Ahmad and M. P. Cava in *The Journal of Organic Chemistry*.^{[1][2][3]} However, the full text of this foundational research, which would contain the specific experimental data required for a comprehensive technical guide, is not readily accessible in publicly available databases.

Subsequent searches for the physical and chemical properties, nuclear magnetic resonance (NMR) data, mass spectrometry data, and detailed isolation protocols for **Grisabutine** have not yielded any specific quantitative information. The available scientific literature mentions **Grisabutine** in the context of the broader class of bisbenzylisoquinoline alkaloids but does not provide the detailed data necessary to fulfill the core requirements of this request, which include:

- **Quantitative Data Presentation:** No specific numerical data on properties such as melting point, boiling point, solubility, or spectral characteristics for **Grisabutine** could be located.
- **Detailed Experimental Protocols:** The precise methodologies for the isolation and characterization of **Grisabutine** are contained within the original 1977 publication, which could not be accessed.

- Signaling Pathways and Biological Activity: There is no available information on any signaling pathways modulated by **Grisabutine** or any detailed experimental workflows related to its biological effects.

Without access to the primary research article, it is not possible to create the requested structured tables of quantitative data, provide detailed experimental methodologies, or generate the mandatory visualizations of signaling pathways or experimental workflows. Further research and access to the original 1977 publication by Ahmad and Cava are necessary to compile the requested in-depth technical guide on **Grisabutine**.

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References

- 1. scilit.com [scilit.com]
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